

Application Notes and Protocols for the Development of Biologically Active Compounds

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Compound of Interest

Compound Name: 2-[(Dimethylamino)methyl]benzoic Acid

Cat. No.: B2818489

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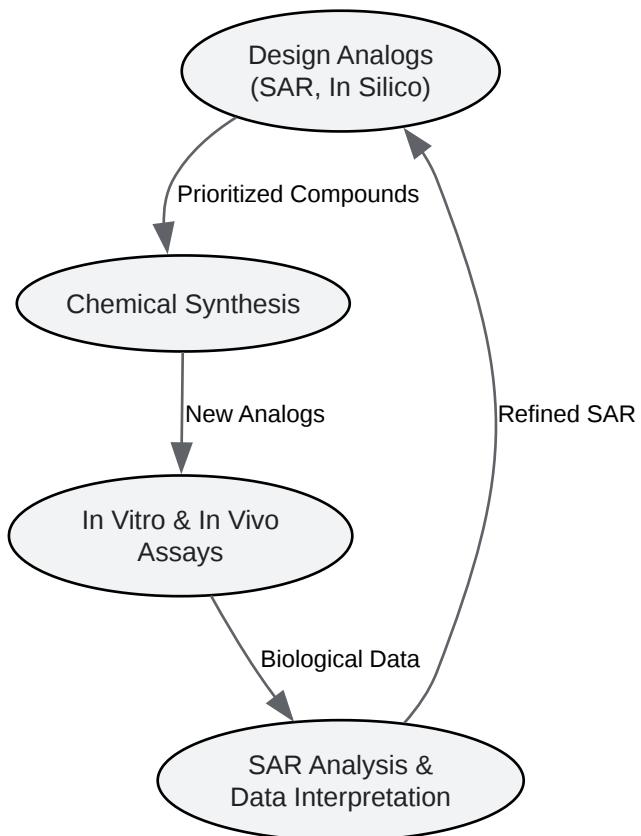
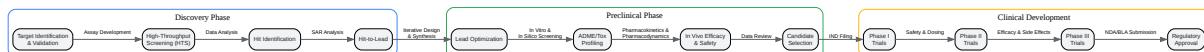
Introduction

The journey of developing a novel biologically active compound from a mere concept to a potential therapeutic agent is a complex, multi-faceted endeavor. It requires a systematic and iterative process of discovery, characterization, and optimization. This guide provides an in-depth overview of the critical stages and key experimental protocols involved in this process, designed for researchers, scientists, and drug development professionals. Our focus is on the causality behind experimental choices and the integration of various disciplines to navigate the path of drug discovery with scientific rigor.

The modern drug discovery pipeline relies on a "fail early, fail cheap" strategy, which emphasizes the early identification of compounds with undesirable properties to minimize attrition in later, more expensive stages of development.^{[1][2]} This is achieved through a series of integrated assays and analyses that evaluate a compound's activity, selectivity, and drug-like properties.

I. The Drug Discovery and Development Pipeline: A Conceptual Overview

The development of a biologically active compound follows a well-defined, albeit often non-linear, path. Understanding this workflow is crucial for contextualizing the individual experimental protocols detailed later in this guide.



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References

- 1. In Vitro ADME-Tox Profiling - Creative Biostucture Drug Discovery [drug-discovery.creative-biostucture.com]

- 2. drugtargetreview.com [drugtargetreview.com]
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